

# Operational Guide: Proper Disposal of Cholic Acid-d5[1][2]

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Cholic Acid-d5

Cat. No.: B13840529

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## Emergency Safety Overview & Hazard Identification

Immediate Action Required: Treat **Cholic Acid-d5** as a chemical irritant with potential acute toxicity if ingested. While often classified as "low hazard" in some jurisdictions, the surfactant nature of bile acids warrants strict adherence to Personal Protective Equipment (PPE) standards to prevent mucosal damage.

GHS Classification (Conservative Approach):

- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed.[1][2]
  - H315: Causes skin irritation.[1][2][3][4]
  - H319: Causes serious eye irritation.[2][3]
- Isotope Status:Stable Isotope (Non-Radioactive). **Cholic Acid-d5** contains Deuterium (H), which is stable. DO NOT dispose of in radioactive waste streams unless mixed with other radioactive markers (e.g., C or

H).

## Chemical Identity & Physical Properties

Understanding the physical state is critical for selecting the correct waste stream.

Property	Specification	Operational Implication
Chemical Name	Cholic Acid-d5	Label must specify "Deuterated" to prevent inventory confusion.
CAS Number	53007-09-3	Use for waste manifesting and inventory tracking.[5]
Parent CAS	81-25-4 (Cholic Acid)	Reference for toxicological data if specific d5 data is unavailable.[5]
Appearance	White to off-white solid	Dust generation is a primary inhalation risk during disposal. [5]
Solubility	Soluble in DMSO, Methanol	Dictates liquid waste segregation (Organic Solvent Stream).[5]
RCRA Status	Not Listed (P or U list)	Manage as Non-Regulated Chemical Waste (unless mixed with hazardous solvents).[5]

## Step-by-Step Disposal Protocol

### A. Solid Waste Disposal (Pure Substance)

Applicability: Expired inventory, excess dry powder, or spilled solids.

- **Containment:** Transfer the solid material into a wide-mouth High-Density Polyethylene (HDPE) or glass jar.

- Why: Cholic acid is a weak acid; HDPE provides excellent chemical resistance and prevents container degradation.
- Labeling: Affix a hazardous waste label.
  - Must Read: "Solid Chemical Waste: **Cholic Acid-d5**."
  - Hazard Checkbox: Mark "Irritant" and "Toxic."
- Segregation: Place the container in the Solid Organic Waste bin.
  - Critical: Do not mix with oxidizers (e.g., nitrates, perchlorates) as bile acids can act as reducing agents under extreme conditions.

## B. Liquid Waste Disposal (Experimental Solutions)

Applicability: Stock solutions in DMSO, Methanol, or aqueous buffers.

- Solvent Identification: Determine the primary solvent.
  - Scenario 1: Non-Halogenated Solvents (Methanol, Ethanol, DMSO).[5]
    - Pour into the Non-Halogenated Organic Waste carboy (often Red or White label).
  - Scenario 2: Halogenated Solvents (Dichloromethane, Chloroform).
    - Pour into the Halogenated Organic Waste carboy (often Yellow label).
  - Scenario 3: Aqueous Buffers (pH 6-9).[5]
    - Check Local Regs: While Cholic Acid is biodegradable, many facilities prohibit drain disposal of chemical reagents. Default to Aqueous Chemical Waste container unless explicit EHS approval is granted for drain disposal.
- Rinsing: Triple rinse the empty stock vial with the matching solvent. Add rinsate to the liquid waste container. Deface the original vial label and dispose of the vial in the glass trash (or sharps if broken).

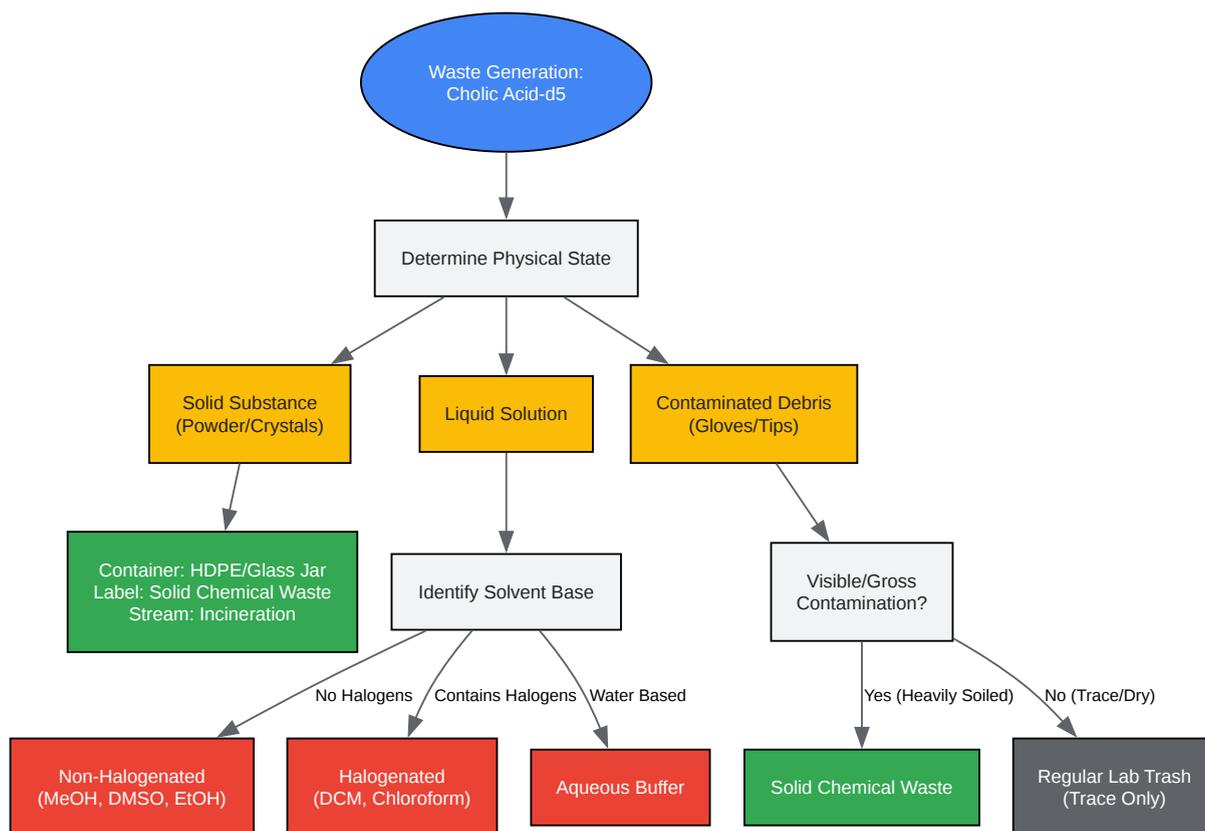
## C. Contaminated Debris (Consumables)

Applicability: Weigh boats, pipette tips, gloves, and bench paper.<sup>[5]</sup>

- Gross Contamination: If items are heavily soiled (visible powder/liquid), dispose of them as Solid Chemical Waste (see Section A).
- Trace Contamination: If items are dry and have only trace residue, they may often be disposed of in the standard lab trash, subject to facility-specific "Trace Residue" rules.
  - Best Practice: When in doubt, default to the Solid Chemical Waste stream to ensure zero environmental release.

## Waste Stream Decision Logic

The following diagram illustrates the decision-making process for segregating **Cholic Acid-d5** waste to ensure compliance and safety.



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Figure 1: Decision matrix for segregating **Cholic Acid-d5** waste streams based on physical state and solvent composition.

## Spill Management Protocol

Minor Spill (< 5g or < 100mL):

- PPE: Wear nitrile gloves, lab coat, and safety goggles.
- Containment:

- Solids: Cover with wet paper towels to prevent dust generation. Wipe up carefully.[1]
- Liquids: Absorb with vermiculite or standard spill pads.
- Clean Up: Clean the surface with a soap and water solution (Cholic acid acts as a detergent, so soap helps solubilize and remove sticky residues).
- Disposal: Place all cleanup materials into a clear plastic bag, seal it, label it "Chemical Spill Debris - **Cholic Acid-d5**," and place it in the Solid Chemical Waste bin.

## Regulatory & Compliance Context

- RCRA (USA): Cholic Acid is not a federally listed hazardous waste (40 CFR 261). However, the "Cradle-to-Grave" responsibility requires that you characterize the waste.[5] Because it causes irritation (H315/H319), it should not enter municipal waste streams.
- Deuterium Regulation: The EPA and most international bodies treat stable isotopes (H) identically to their non-labeled counterparts regarding toxicity and disposal. Do not pay for radioactive waste disposal services for this compound unless it is mixed with actual radiolabels (C).

## References

- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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